

Personal protective equipment for handling Benazeprilat-d5

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Compound of Interest

Compound Name: Benazeprilat-d5

Cat. No.: B562585

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Essential Safety and Handling Guide for Benazeprilat-d5

This guide provides immediate and essential safety and logistical information for the handling of **Benazeprilat-d5** in a laboratory setting. The following procedures are based on available safety data for closely related compounds, including Benazepril-d5 and Benazepril hydrochloride, and are intended to provide a framework for safe handling, storage, and disposal.

Hazard Identification and Precautions

Benazeprilat-d5 is a labeled active metabolite of benazepril and should be handled with care. [1][2] While some safety data sheets for the parent compound, benazepril hydrochloride, do not classify it as hazardous, others indicate a potential risk.[3] One of the significant potential hazards identified for benazepril hydrochloride is the suspicion of damaging fertility or the unborn child (H361). Therefore, it is crucial to obtain and review the most current Safety Data Sheet (SDS) for **Benazeprilat-d5** before handling and to conduct a thorough risk assessment.

Personal Protective Equipment (PPE)

To minimize exposure risk, the following personal protective equipment should be worn when handling **Benazeprilat-d5**.

| Body Part | Personal Protective Equipment | Specifications and Standards |
|-------------|-------------------------------|---|
| Eyes/Face | Safety goggles or face shield | Conforming to EN 166 (EU) or NIOSH (US) approved. |
| Hands | Chemical-impermeable gloves | Nitrile gloves are recommended. |
| Body | Protective clothing | A lab coat or other impervious clothing should be worn. |
| Respiratory | Respirator (if necessary) | Required when dusts are generated or if handling in a poorly ventilated area. |

Handling and Storage

Proper handling and storage are critical to maintaining the integrity of the compound and ensuring a safe laboratory environment.

- Handling:
 - Use in a well-ventilated area, such as a chemical fume hood.
 - Avoid the formation of dust and aerosols.
 - Avoid contact with skin, eyes, and clothing.
 - Wash hands thoroughly after handling.
- Storage:
 - Store in a tightly closed container.
 - Keep in a dry, cool, and well-ventilated place.
 - Store away from incompatible materials such as oxidizing agents.

First Aid Measures

In the event of exposure, follow these first aid guidelines:

| Exposure Route | First Aid Procedure |
|----------------|--|
| Inhalation | Move the person to fresh air. If breathing is difficult, seek medical attention. |
| Skin Contact | Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. |
| Eye Contact | Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention. |
| Ingestion | Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention. |

Physical and Chemical Properties

Below is a summary of the available quantitative data for **Benazeprilat-d5**. Occupational exposure limits have not been established for this compound.

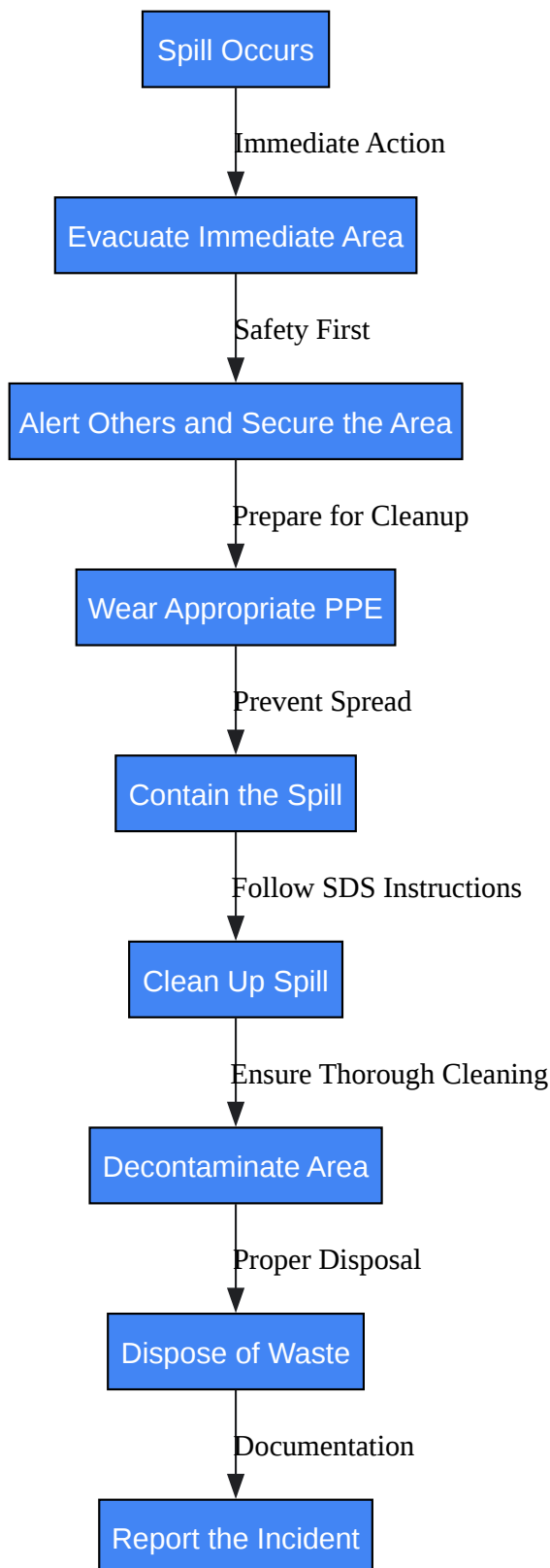
| Property | Value |
|------------------------------|--|
| Molecular Formula | C ₂₂ H ₁₉ D ₅ N ₂ O ₅ |
| Molecular Weight | 401.47 g/mol |
| CAS Number | 1279033-05-4 |
| Occupational Exposure Limits | Not established |

Operational Plans

Due to its classification as a research chemical, detailed experimental protocols for **Benazeprilat-d5** are not widely available. The primary operational plan involves adhering to the safety and handling procedures outlined in this guide and the manufacturer's SDS.

Spill Management

In the event of a spill, a clear and immediate response is necessary to mitigate risks.



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Caption: Chemical Spill Response Workflow.

Spill Cleanup Protocol:

- Evacuate and Secure: Immediately evacuate all non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated.
- Personal Protection: Don the appropriate PPE as outlined above.
- Containment: Prevent the spread of the spill using absorbent materials.
- Cleanup: For a solid spill, carefully sweep or scoop the material into a suitable container, avoiding dust generation. For a liquid spill, use an inert absorbent material.
- Decontamination: Clean the spill area thoroughly with a suitable decontamination solution.
- Disposal: Place all contaminated materials, including PPE, into a sealed, labeled container for hazardous waste disposal.

Disposal Plan

All waste containing **Benazeprilat-d5** must be treated as hazardous chemical waste.

- Segregation: Do not mix **Benazeprilat-d5** waste with other waste streams.
- Labeling: The waste container must be clearly labeled with the chemical name and any associated hazards.
- Disposal: Dispose of the waste through a licensed hazardous waste disposal company, in accordance with all federal, state, and local regulations. Do not dispose of down the drain.

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